

Chemical Identity of 3-Amino-3-oxopropanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-3-oxopropanoic acid

Cat. No.: B1196267

[Get Quote](#)

To preclude ambiguity, it is essential to define the molecule of interest.

- IUPAC Name: **3-amino-3-oxopropanoic acid**
- Molecular Formula: $C_3H_5NO_3$
- Synonyms: Malonamic acid, Carbamoylacetic acid, Malonic acid monoamide

This compound is a monoamide derivative of malonic acid.

Assessment of Biological Role

A thorough search of scientific databases for the biological role of **3-Amino-3-oxopropanoic acid** does not yield evidence of a well-characterized, primary biological function. It is not prominently featured as a key metabolite in major metabolic pathways, a signaling molecule, or a known biomarker for disease in the current body of scientific literature.

Distinction from Malonic Acid

Much of the confusion in the scientific literature arises from its structural similarity to malonic acid. Malonic acid (propanedioic acid) is a dicarboxylic acid with a well-documented biological role as a classical competitive inhibitor of succinate dehydrogenase (Complex II) in the mitochondrial electron transport chain.

Malonic Acid as an Enzyme Inhibitor

Malonic acid's structural similarity to succinate allows it to bind to the active site of succinate dehydrogenase, thereby blocking the enzyme's normal function of oxidizing succinate to fumarate. This inhibitory effect has been utilized in metabolic studies to probe the Krebs cycle and cellular respiration.

It is crucial to emphasize that this inhibitory role is attributed to malonic acid, not **3-Amino-3-oxopropanoic acid**.

Derivatives in Drug Development

While **3-Amino-3-oxopropanoic acid** itself lacks a defined biological role, derivatives of malonic acid have been a subject of interest in drug discovery and development. These derivatives have been investigated for a range of therapeutic applications, including their potential as enzyme inhibitors beyond succinate dehydrogenase. For instance, malonic acid derivatives have been explored as inhibitors of matrix metalloproteinases (MMPs).[\[1\]](#)[\[2\]](#)

Conclusion

Based on the currently available scientific literature, a detailed technical guide on the core biological role of **3-Amino-3-oxopropanoic acid** cannot be constructed. There is a clear lack of published data regarding its metabolism, signaling pathways, and involvement in disease. The information that is often associated with this structural class of compounds predominantly pertains to malonic acid and its derivatives.

Therefore, for researchers, scientists, and drug development professionals, **3-Amino-3-oxopropanoic acid** should be considered a compound with an uncharacterized biological role. Future research may uncover specific functions, but at present, it remains an area with a significant knowledge gap.

Due to the lack of defined signaling pathways or experimental workflows for **3-Amino-3-oxopropanoic acid** in the scientific literature, no visualizations can be provided. Similarly, the absence of quantitative data precludes the creation of data tables.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Structure of malonic acid-based inhibitors bound to human neutrophil collagenase. A new binding mode explains apparently anomalous data [pubmed.ncbi.nlm.nih.gov]
- 2. Bis-substituted malonic acid hydroxamate derivatives as inhibitors of human neutrophil collagenase (MMP8) - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chemical Identity of 3-Amino-3-oxopropanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196267#biological-role-of-3-amino-3-oxopropanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com